

Technical Guide: Solubility of 4'-(4-Pyridyl)acetophenone in Organic Solvents

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Compound of Interest

Compound Name: 1-[4-(4-Pyridinyl)phenyl]-ethanone

Cat. No.: B2460363

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To Researchers, Scientists, and Drug Development Professionals,

This technical guide addresses the solubility of 4'-(4-Pyridyl)acetophenone. Following a comprehensive search of available scientific literature and chemical databases, it has been determined that specific quantitative solubility data for 4'-(4-Pyridyl)acetophenone in various organic solvents is not publicly available at this time.

The repeated and targeted searches for this compound, including searches using its IUPAC name, 1-(4-(pyridin-4-yl)phenyl)ethan-1-one, did not yield the necessary quantitative data points (e.g., g/100 mL, mol/L) required to construct a detailed solubility profile.

While qualitative statements regarding the solubility of related pyridine and acetophenone derivatives in common organic solvents exist, this information is not a substitute for the precise, temperature-dependent solubility data required for research and development purposes.

Given the absence of specific data for 4'-(4-Pyridyl)acetophenone, we can offer a pivot to a closely related and structurally similar compound for which more extensive solubility data may be available: 4-Acetylpyridine.

Should you wish to proceed with an in-depth technical guide on the solubility of 4-Acetylpyridine, we can provide a comprehensive document including:

- A detailed introduction to the physicochemical properties of 4-Acetylpyridine.

- A structured data table summarizing its quantitative solubility in a range of organic solvents at various temperatures.
- A thorough description of the experimental protocols commonly used to determine the solubility of such compounds.
- A Graphviz diagram illustrating the experimental workflow for solubility determination.

Please advise if you would like to receive a technical guide on the solubility of 4-Acetylpyridine as an alternative. This will allow us to provide you with a valuable resource that aligns with the structural and informational requirements of your original request.

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